

# (E)-3-(6-Aminopyridin-3-yl)acrylic acid: A Technical Overview

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## Compound of Interest

Compound Name: (E)-3-(6-Aminopyridin-3-yl)acrylic acid

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This document provides a concise technical summary of the chemical compound **(E)-3-(6-Aminopyridin-3-yl)acrylic acid**, focusing on its fundamental molecular properties.

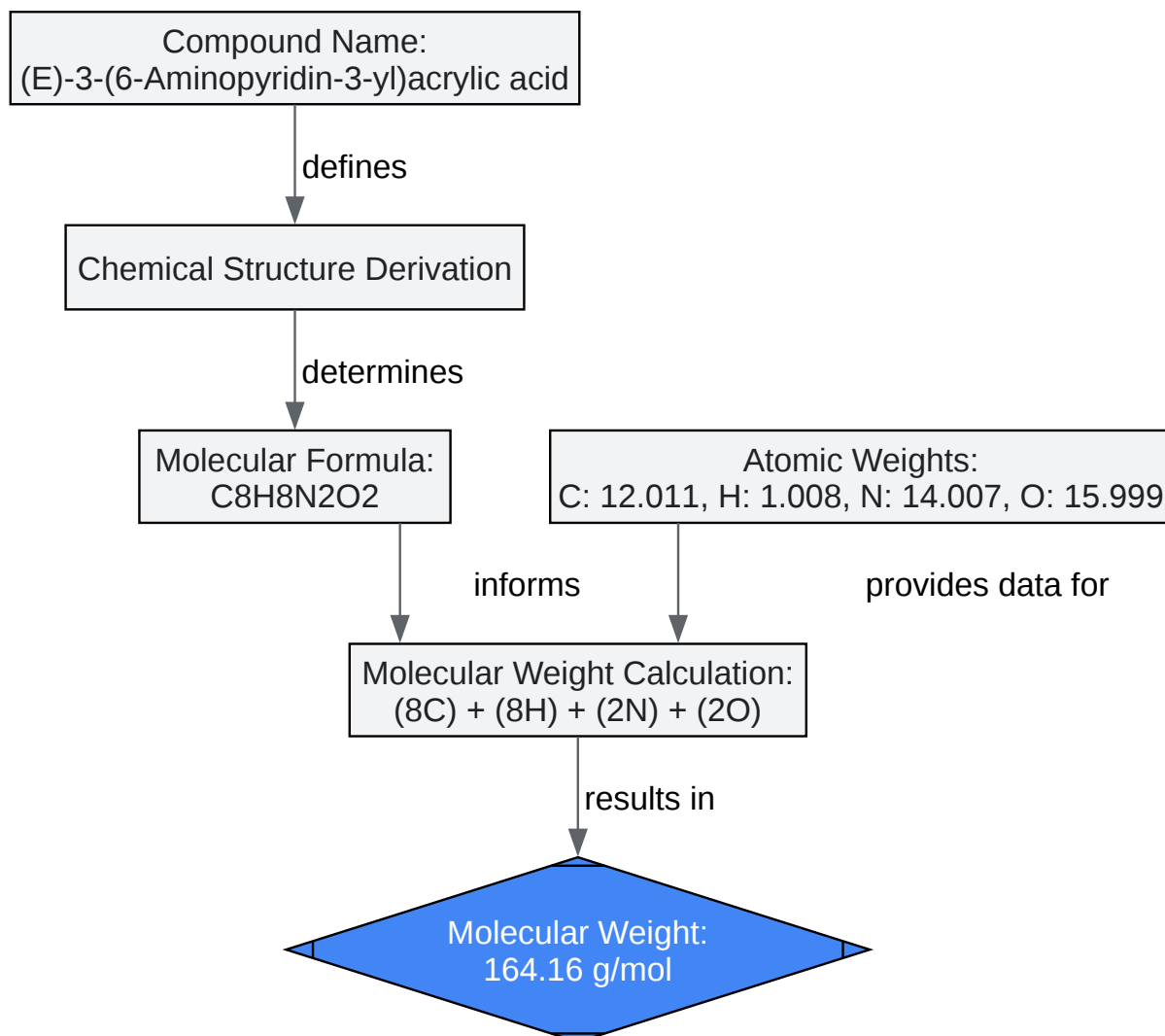
## Core Molecular Data

The primary molecular characteristics of **(E)-3-(6-Aminopyridin-3-yl)acrylic acid** are summarized below. This data is essential for a variety of research and development applications, including stoichiometry, formulation, and analytical method development.

Property	Value	Source
Molecular Formula	C8H8N2O2	[1]
Molecular Weight	164.16 g/mol	[1][2][3][4][5]
IUPAC Name	(2E)-3-(6-amino-3-pyridinyl)-2-propenoic acid	[2][5]
CAS Number	167837-43-6	[2][5]
Physical Form	Solid	[1][5]
Purity (Typical)	≥97%	[1][5]
Solubility	Soluble in DMSO, sparingly soluble in water	[1]
Storage Temperature	2-8°C (refrigerated)	[1]

## Logical Relationship: From Structure to Molecular Weight

The molecular weight of a compound is a direct function of its atomic composition, as dictated by its chemical structure. The following diagram illustrates the logical flow from the compound's name to its final calculated molecular weight.



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## References

- 1. China (E)-3-(6-Aminopyridin-3-yl)Acrylic Acid Supplier | Bulk Factory Supply [ascent-acrylate.com]
- 2. (E)-3-(6-Aminopyridin-3-yl)acrylic acid | 167837-43-6 [sigmaaldrich.com]
- 3. Isophthalamide | C<sub>8</sub>H<sub>8</sub>N<sub>2</sub>O<sub>2</sub> | CID 74445 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Terephthalamide | C<sub>8</sub>H<sub>8</sub>N<sub>2</sub>O<sub>2</sub> | CID 76381 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. (E)-3-(6-Aminopyridin-3-yl)acrylic acid | 167837-43-6 [sigmaaldrich.com]
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